

Application Note: Comprehensive Characterization of 5-Methyl-1H-imidazol-4-amine

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Compound of Interest

Compound Name: 5-Methyl-1H-imidazol-4-amine

CAS No.: 25271-84-5

Cat. No.: B1601624

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Introduction: The Need for Rigorous Characterization

5-Methyl-1H-imidazol-4-amine is a heterocyclic amine containing the imidazole scaffold, a privileged structure in medicinal chemistry due to its presence in vital biological molecules like the amino acid histidine.^{[1][2]} The precise structural elucidation and purity assessment of such compounds are non-negotiable prerequisites in drug discovery and development. An impurity or a misidentified isomer could lead to altered biological activity, increased toxicity, or failure of a drug candidate.

This guide provides a multi-technique approach to the comprehensive characterization of **5-Methyl-1H-imidazol-4-amine**. It is designed for researchers and scientists, offering not just protocols, but the underlying scientific rationale for each experimental choice. By integrating data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and other spectroscopic methods, one can achieve an unambiguous confirmation of the molecule's identity, purity, and structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. For **5-Methyl-1H-imidazol-4-amine**, ^1H and ^{13}C NMR provide direct evidence of the molecular skeleton, confirming the presence and connectivity of each atom.

Causality and Experimental Choices

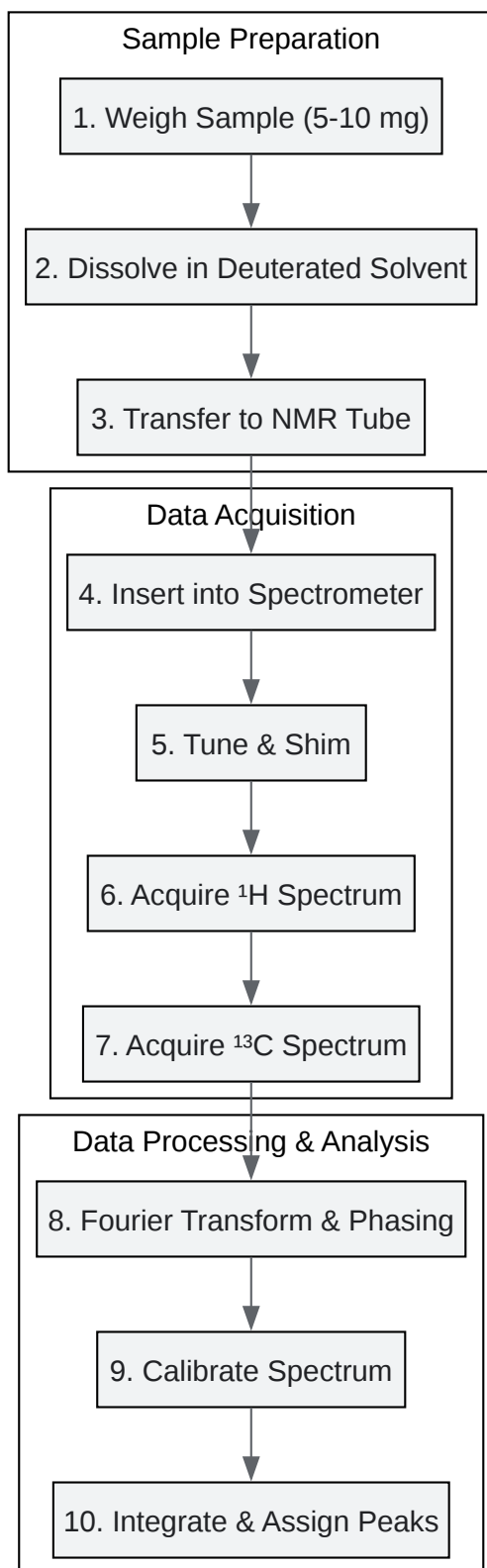
- ^1H NMR reveals the number of distinct proton environments, their integration (ratio), and their coupling patterns (neighboring protons), which is essential for confirming the substitution pattern on the imidazole ring.
- ^{13}C NMR provides the number of unique carbon atoms and their chemical environment (e.g., aromatic vs. aliphatic), confirming the carbon backbone of the molecule.
- Solvent Selection: Deuterated solvents like DMSO- d_6 or CDCl_3 are used. DMSO- d_6 is often preferred for its ability to dissolve polar compounds and for its effect on exchangeable protons (NH and NH_2), which may appear as broader signals.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh 5-10 mg of the **5-Methyl-1H-imidazol-4-amine** sample.
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a clean, dry NMR tube.
- Homogenization: Ensure the sample is fully dissolved. If necessary, gently vortex the tube.
- Instrument Setup: Place the NMR tube in the spectrometer's autosampler or manually insert it into the magnet.
- Data Acquisition:
 - Tune and shim the instrument to optimize magnetic field homogeneity.

- Acquire a ^1H NMR spectrum (e.g., on a 400 MHz instrument). Key parameters include a sufficient number of scans for a good signal-to-noise ratio.[\[3\]](#)
- Acquire a ^{13}C NMR spectrum (e.g., at 100 MHz). This typically requires a longer acquisition time than ^1H NMR.[\[3\]](#)
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g., DMSO at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C).

Visualization: NMR Analysis Workflow



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Caption: Workflow for NMR spectroscopic analysis.

Expected Data & Interpretation

The structure of **5-Methyl-1H-imidazol-4-amine** suggests specific NMR signals. While exact shifts can vary with solvent and concentration, typical values can be predicted based on related structures.^{[4][5][6]}

Data Type	Expected Chemical Shift (ppm)	Assignment & Rationale
¹ H NMR	~7.0-7.5	C2-H (singlet): The single proton on the imidazole ring, deshielded by the two nitrogen atoms.
	~4.5-5.5	-NH ₂ (broad singlet, 2H): Amine protons. Signal can be broad and its position is solvent-dependent.
	~2.1-2.3	-CH ₃ (singlet, 3H): Methyl group protons attached to the imidazole ring.
	~11.0-12.0	N1-H (broad singlet, 1H): Imidazole NH proton. Often broad and may exchange with D ₂ O.
	~145-155	C4-NH ₂ : Carbon bearing the amine group.
¹³ C NMR	~130-140	C2: Carbon between the two nitrogen atoms.
	~115-125	C5-CH ₃ : Carbon bearing the methyl group.
	~10-15	-CH ₃ : Methyl carbon.

Mass Spectrometry (MS): Molecular Weight and Formula Confirmation

Mass spectrometry is an indispensable tool for confirming the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can further provide the elemental composition, offering a high degree of confidence in the molecular formula.

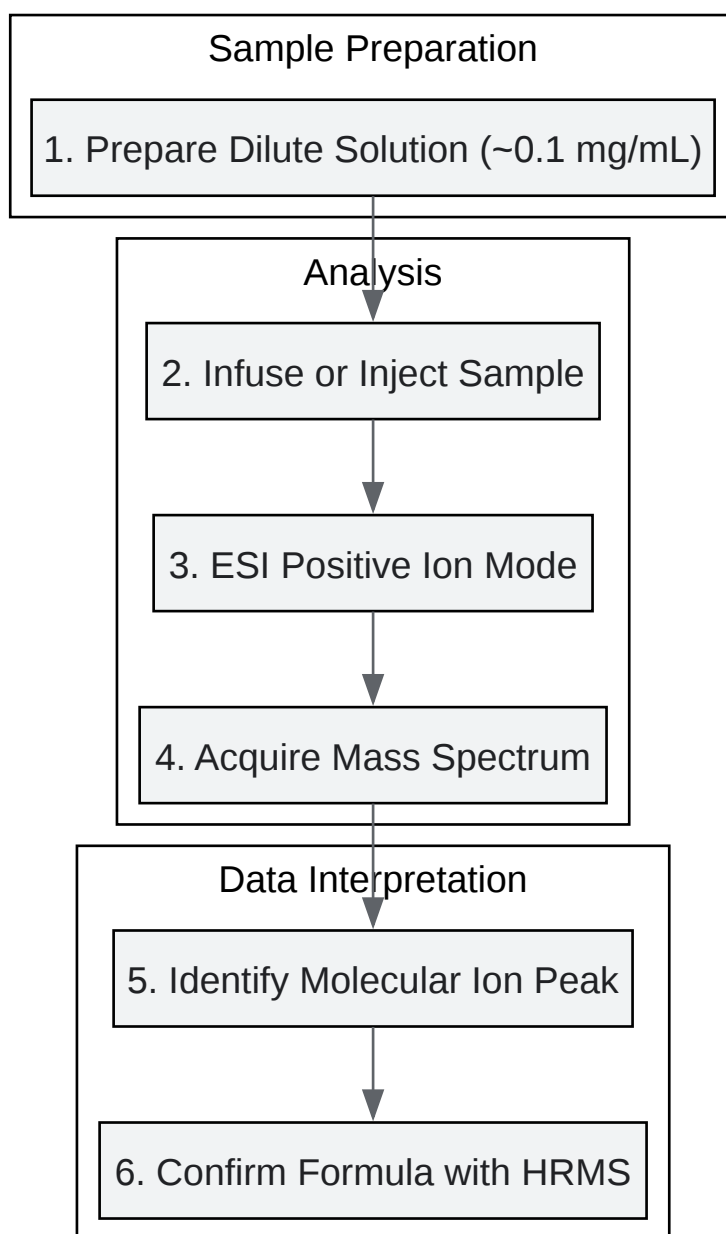
Causality and Experimental Choices

- **Technique:** Electrospray ionization (ESI) is a soft ionization technique ideal for polar molecules like **5-Methyl-1H-imidazol-4-amine**, as it typically produces the protonated molecular ion $[M+H]^+$ with minimal fragmentation.[\[3\]](#)
- **Analysis:** HRMS provides a highly accurate mass measurement, allowing for the determination of the elemental formula, which helps distinguish between isobaric compounds.[\[7\]](#)

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent, typically methanol or acetonitrile/water.
- **Instrument Setup:** Use an ESI-MS instrument, often coupled with a liquid chromatography system (LC-MS).
- **Infusion:** The sample can be directly infused into the mass spectrometer or injected via an LC system.
- **Ionization:** Set the ESI source to positive ion mode to detect the $[M+H]^+$ ion.
- **Data Acquisition:** Acquire the mass spectrum over a relevant m/z range (e.g., 50-500 Da). For HRMS, ensure the instrument is properly calibrated.

Visualization: Mass Spectrometry Workflow



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Caption: Workflow for Mass Spectrometric analysis.

Expected Data & Interpretation

Parameter	Expected Value	Interpretation
Molecular Formula	C ₄ H ₇ N ₃	
Exact Mass	97.063997	The theoretical exact mass of the neutral molecule.
[M+H] ⁺ Ion (HRMS)	98.0718	The expected m/z value for the protonated molecule in high-resolution ESI-MS. Confirmation of this value validates the elemental composition.

High-Performance Liquid Chromatography (HPLC): Purity Assessment

HPLC is the gold standard for determining the purity of pharmaceutical compounds. By separating the target compound from any impurities or by-products, it provides a quantitative measure of purity, typically expressed as a percentage of the total peak area.

Causality and Experimental Choices

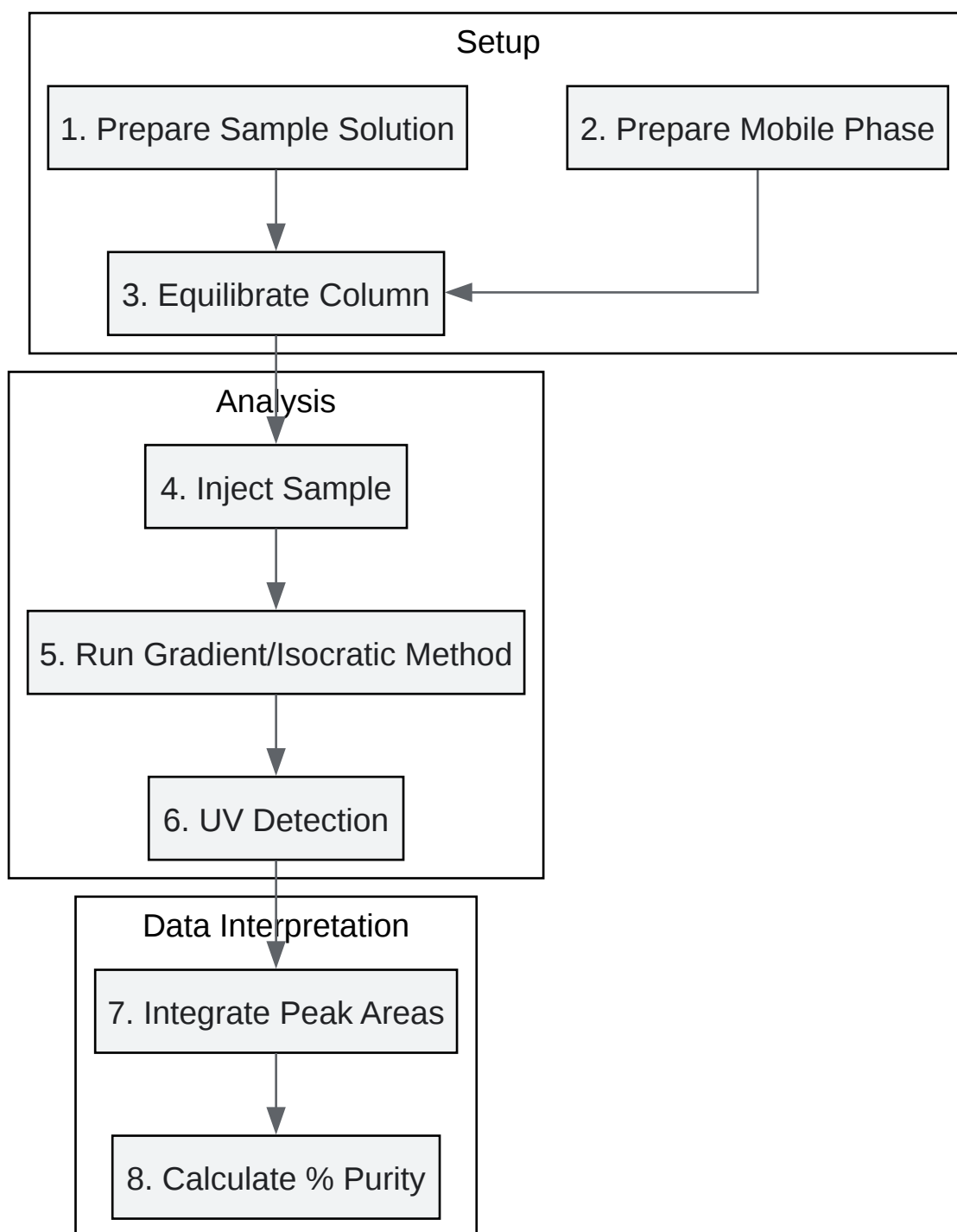
- **Mode:** Reversed-phase (RP-HPLC) is the most common and effective mode for polar to moderately non-polar compounds. A C18 stationary phase is a robust starting point.
- **Mobile Phase:** A mixture of an organic solvent (like acetonitrile or methanol) and an aqueous buffer is used. The addition of an acid (e.g., phosphoric acid for UV detection or formic acid for MS compatibility) helps to protonate the amine, leading to sharper peaks and better chromatography.[\[8\]](#)[\[9\]](#)
- **Detection:** UV detection is straightforward as the imidazole ring is a chromophore. A suitable wavelength (e.g., 220-260 nm) should be selected for maximum absorbance.[\[10\]](#)[\[11\]](#)

Experimental Protocol: RP-HPLC

- **Sample Preparation:** Prepare a stock solution of the sample in the mobile phase or a compatible solvent (e.g., 1 mg/mL). Dilute to a working concentration (e.g., 0.1 mg/mL).

- Chromatographic Conditions:
 - Column: C18, 5 μ m, 4.6 x 250 mm (or similar).[3]
 - Mobile Phase: A gradient or isocratic mixture of Acetonitrile and Water with 0.1% Phosphoric Acid. A typical starting point could be 10% Acetonitrile, holding for 2 minutes, then ramping to 90% Acetonitrile over 15 minutes.[12][13]
 - Flow Rate: 1.0 mL/min.[10][13]
 - Detection: UV at 230 nm.
 - Injection Volume: 10-20 μ L.[10]
- Analysis: Inject the sample and record the chromatogram. The purity is calculated based on the area of the main peak relative to the total area of all peaks.

Visualization: HPLC Analysis Workflow



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- [1. arar.sci.am \[arar.sci.am\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Synthesis of Functionalized 1H-Imidazoles via Denitrogenative Transformation of 5-Amino-1,2,3-Triazoles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. 5-\(4-Chlorophenyl\)-N,1-di-o-tolyl-1H-imidazole-2-amine | MDPI \[mdpi.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [8. Separation of 1H-Imidazole-4-methanol, 5-methyl- on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [9. americanpharmaceuticalreview.com \[americanpharmaceuticalreview.com\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. HPLC Determination of Imidazoles with Variant Anti-Infective Activity in Their Dosage Forms and Human Plasma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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